

# Personal protective equipment for handling 6-Hepten-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 6-Hepten-2-one

Cat. No.: B3049758

[Get Quote](#)

## Essential Safety and Handling Guide for 6-Hepten-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **6-Hepten-2-one**, ensuring laboratory safety and operational integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

**6-Hepten-2-one** is a flammable liquid and vapor that can cause skin and serious eye irritation. [1] It is also harmful to aquatic life with long-lasting effects. [2] Adherence to strict safety protocols, including the use of appropriate Personal Protective Equipment (PPE), is mandatory to minimize exposure risks.

Table 1: Personal Protective Equipment (PPE) for Handling **6-Hepten-2-one**

Protection Type	Recommended Equipment	Specification
Eye/Face Protection	Safety glasses with side-shields and face shield	Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). <a href="#">[2]</a>
Skin Protection	Chemically resistant, impervious gloves (e.g., rubber)	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact. <a href="#">[3]</a> <a href="#">[4]</a>
Body Protection	Protective clothing, flame retardant antistatic material	Clothing should be selected based on the concentration and quantity of the hazardous substance handled. <a href="#">[3]</a>
Respiratory Protection	Full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges	To be used as a backup to engineering controls if risk assessment shows air-purifying respirators are appropriate. A full-face supplied air respirator is necessary if it's the sole means of protection. <a href="#">[2]</a>

## Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **6-Hepten-2-one** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **6-Hepten-2-one**

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sup>[5]</sup> <sup>[6]</sup>
Molecular Weight	112.17 g/mol <sup>[5]</sup>
Appearance	Colorless to pale yellow liquid <sup>[7]</sup>
Boiling Point	165.13 °C (estimate) <sup>[5]</sup>
Flash Point	56 °C (132.8 °F) - closed cup
Density	0.8673 g/cm <sup>3</sup> <sup>[5]</sup>
Solubility	Insoluble in water; miscible with alcohols and ethers. <sup>[7]</sup> <sup>[8]</sup>

## Operational Plan: Handling and Storage

Proper operational procedures are critical to maintaining a safe laboratory environment when working with **6-Hepten-2-one**.

### Handling Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid inhalation of vapor or mist.<sup>[2]</sup><sup>[3]</sup>
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.<sup>[2]</sup><sup>[9]</sup>
- Use only non-sparking tools and take precautionary measures against static discharge.<sup>[2]</sup><sup>[9]</sup>
- Ground and bond container and receiving equipment.<sup>[2]</sup><sup>[9]</sup>
- Avoid contact with skin and eyes.<sup>[1]</sup>
- Wash hands thoroughly after handling.<sup>[1]</sup><sup>[2]</sup>

### Storage Conditions:

- Store in a cool, dry, and well-ventilated place.<sup>[1]</sup><sup>[2]</sup><sup>[9]</sup>

- Keep the container tightly closed.[2][9]
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[2][3]
- Incompatible materials to avoid include strong oxidizing agents, strong bases, and strong reducing agents.[9]

## Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

Table 3: First Aid Measures for **6-Hepten-2-one** Exposure

Exposure Route	First Aid Procedure
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash off with soap and plenty of water. Consult a physician if irritation persists.[1][2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

### Fire Fighting:

- Use alcohol-resistant foam, dry chemical, or carbon dioxide for small fires.[2]
- For large fires, use water spray, fog, or alcohol-resistant foam.[2]

- Wear self-contained breathing apparatus for firefighting if necessary.[2]

Accidental Release:

- Use personal protective equipment.[2]
- Ensure adequate ventilation and remove all sources of ignition.[2]
- Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Contain spillage and collect with an electrically protected vacuum cleaner or by wet-brushing and place in a container for disposal.[2]


## Disposal Plan

Proper disposal of **6-Hepten-2-one** and its contaminated materials is essential to prevent environmental harm.

- Product Disposal: This material is highly flammable and should be burned in a chemical incinerator equipped with an afterburner and scrubber.[2] Offer surplus and non-recyclable solutions to a licensed disposal company.[2]
- Contaminated Packaging: Dispose of as unused product.[2]
- Environmental Precautions: An environmental hazard cannot be excluded in the event of unprofessional handling or disposal.[2] Avoid release to the environment.[2]

## Handling Workflow Diagram

The following diagram outlines the standard operating procedure for handling **6-Hepten-2-one** in a laboratory setting.

[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **6-Hepten-2-one**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemicalbull.com [chemicalbull.com]
- 2. westliberty.edu [westliberty.edu]
- 3. aurochemicals.com [aurochemicals.com]
- 4. capotchem.cn [capotchem.cn]
- 5. 6-Hepten-2-one | lookchem [lookchem.com]
- 6. 6-Hepten-2-one | C7H12O | CID 10975443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 6-Methyl-5-hepten-2-one: Properties, Synthesis and Uses\_Chemicalbook [chemicalbook.com]
- 8. 6-Methyl-5-hepten-2-one | C8H14O | CID 9862 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-Hepten-2-one]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3049758#personal-protective-equipment-for-handling-6-hepten-2-one>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)